

Technical Support Center: Trichlorotrifluoroethane (CFC-113) Compatibility Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Ethane, trichlorotrifluoro-*

CAS No.: 26523-64-8

Cat. No.: B12328519

[Get Quote](#)

Status: Active Ticket ID: CHEM-CFC113-COMPAT Assigned Specialist: Senior Application Scientist
Context: Legacy Solvent Support / Analytical Method Validation

Executive Summary & Operational Context

Trichlorotrifluoroethane (CFC-113) is a halogenated, non-polar solvent historically used for degreasing and specific analytical extractions (e.g., oil and grease in water). While largely phased out under the Montreal Protocol due to ozone depletion, it remains in use for specific legacy pharmacopeial methods and critical cleaning applications where validated alternatives (like S-316) are not yet implemented.

The Core Challenge: CFC-113 is an aggressive solvent toward amorphous polymers and elastomers. It functions by infiltrating the polymer matrix, causing rapid swelling, plasticizer extraction, and stress cracking. Do not assume compatibility based on "general chemical resistance."

Critical Compatibility Matrix

Data aggregated from standard resistance tables (Parker, Cole-Parmer, DuPont).

Elastomers (O-Rings, Gaskets, Seals)

Material	Compatibility Rating	Technical Notes
FFKM (Kalrez®/Chemraz®)	Excellent	The gold standard. No swelling or degradation. Recommended for HPLC pump seals.
PTFE (Teflon®)	Excellent	Chemically inert. Use for gaskets/liners. Note: Poor elasticity (creep) compared to elastomers.
FKM (Viton® A)	Good/Conditional	Generally resistant but exhibits minor swelling. Acceptable for static seals; risky for dynamic precision seals (e.g., plungers).
Buna-N (Nitrile)	Poor	Significant swelling. The solvent extracts oils from the rubber, causing it to become brittle after drying.
EPDM	Severe Incompatibility	Rapid, gross swelling. Material integrity fails quickly. Do not use.
Neoprene	Poor	Swells and softens. Not recommended.

Plastics (Tubing, Filtration, Housings)

Material	Compatibility Rating	Technical Notes
PVDF (Kynar®)	Excellent	High mechanical strength and chemical resistance. Ideal for rigid piping/fittings.
PCTFE (Kel-F®)	Excellent	Historically the preferred valve seat material for CFC handling.
Nylon (PA)	Good	Generally resistant, but verify specific grade (Nylon 6/6 vs. 11).
Polypropylene (PP)	Fair/Conditional	Usable at room temperature. High temperatures (>40°C) induce softening and swelling.
PVC (Flexible)	Restricted	Leaching Hazard. CFC-113 extracts phthalate plasticizers, hardening the tubing and contaminating analytical samples.
Polystyrene (PS)	Incompatible	Dissolves or crazes immediately. Do not use PS serological pipettes or petri dishes.
Polycarbonate (PC)	Incompatible	Immediate stress cracking (crazing). Do not use PC filtration holders.

Troubleshooting Guide (FAQ)

Issue 1: "My HPLC pressure is fluctuating, and the pump seized."

Diagnosis: Elastomer Swelling.^[1] If you are using standard FKM (Viton) seals in your pump head, CFC-113 likely caused them to swell by 5-10%. In a dynamic seal (moving plunger), this tolerance loss causes seizing. Corrective Action:

- Immediate: Stop the pump. Do not force it.
- Replace: Switch to FFKM (Kalrez) seals or PTFE-polymer composite seals (e.g., Opti-Seal).
- Verify: Check the check-valve cartridges; if they utilize PEEK seats, they are safe. If they use Kel-F (PCTFE), they are also safe.

Issue 2: "I see 'ghost peaks' in my GC-MS/NMR spectra."

Diagnosis: Plasticizer Leaching. You are likely using flexible PVC (Tygon®) or lower-grade silicone tubing for solvent transfer. CFC-113 is a potent extraction solvent; it strips phthalates (like DEHP) from the tubing wall into your sample. Corrective Action:

- Replace Tubing: Switch to PTFE (rigid) or FEP-lined tubing.
- Wash Step: If you must use a specific polymer, perform a solvent blank run to quantify the background interference.

Issue 3: "My filtration unit cracked during vacuum filtration."

Diagnosis: Solvent-Induced Stress Cracking. Disposable filtration units are often made of Polystyrene (PS) or Polycarbonate (PC). CFC-113 attacks the amorphous regions of these polymers, causing "crazing" (micro-cracks) that propagate under vacuum pressure. Corrective Action:

- Hardware Change: Use a Borosilicate Glass or Stainless Steel filtration holder.
- Membrane Selection: Ensure the filter membrane is PTFE or Regenerated Cellulose (RC). Avoid Nitrocellulose.

Scientific Mechanisms & Visualization

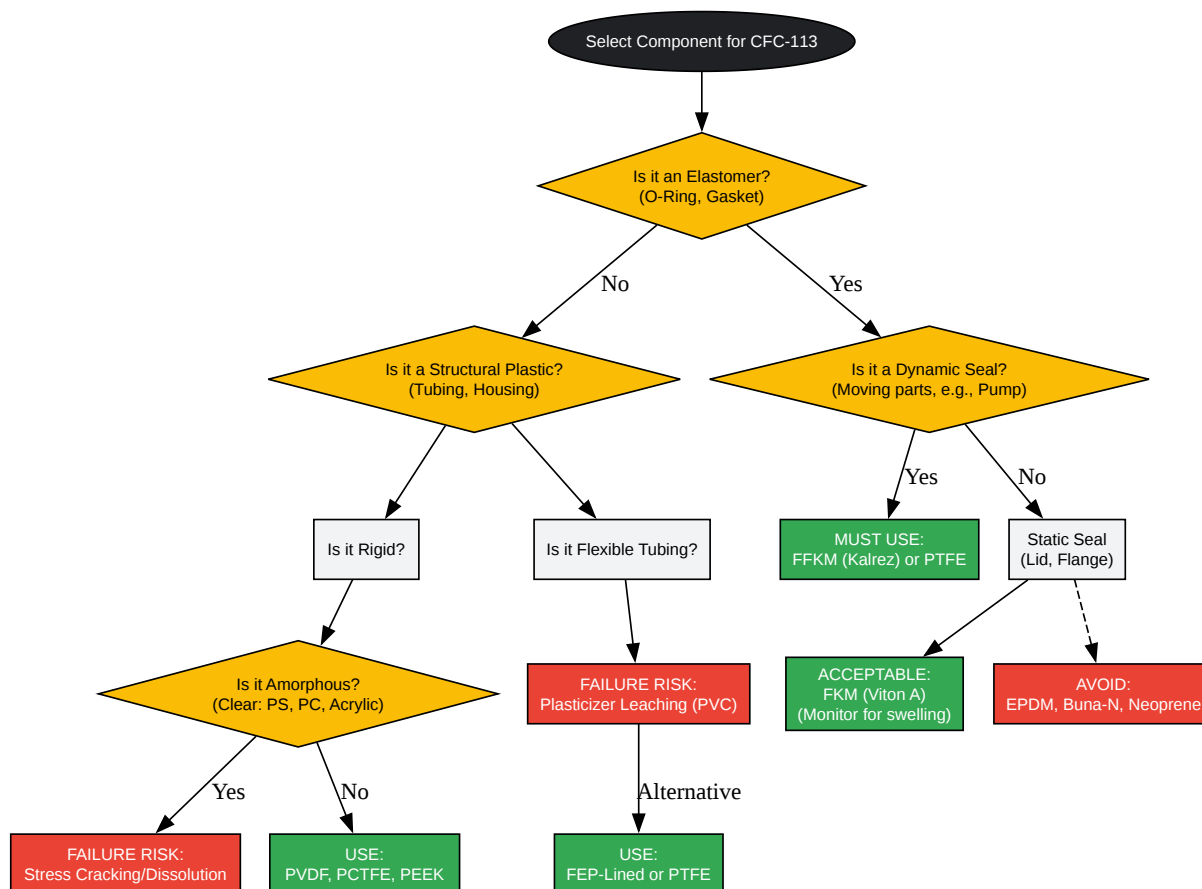
The Mechanism of Failure

The incompatibility is governed by Hansen Solubility Parameters. CFC-113 is a non-polar, halogenated solvent.

- **Like Dissolves Like:** It interacts strongly with non-polar polymer chains (like EPDM or Natural Rubber), inserting itself between the molecules. This pushes the chains apart (swelling).
- **Leaching:** In flexible plastics (PVC), the solvent is more soluble with the plasticizer (the additive that makes it soft) than the polymer itself. It selectively dissolves the plasticizer, pulling it out.

Material Selection Logic

Use the following logic flow to determine if your setup is safe.



[Click to download full resolution via product page](#)

Caption: Decision tree for selecting materials compatible with Trichlorotrifluoroethane based on mechanical requirements.

Self-Validating Protocol: The Immersion Test

Do not trust the datasheet alone. If you are using a generic O-ring or tubing of unknown origin, perform this test.

Objective: Quantify swelling and weight change to determine compatibility.

Materials:

- Precision Balance (0.0001g resolution)
- Calipers (0.01mm resolution)
- Glass vial with Teflon-lined cap
- The solvent (CFC-113)

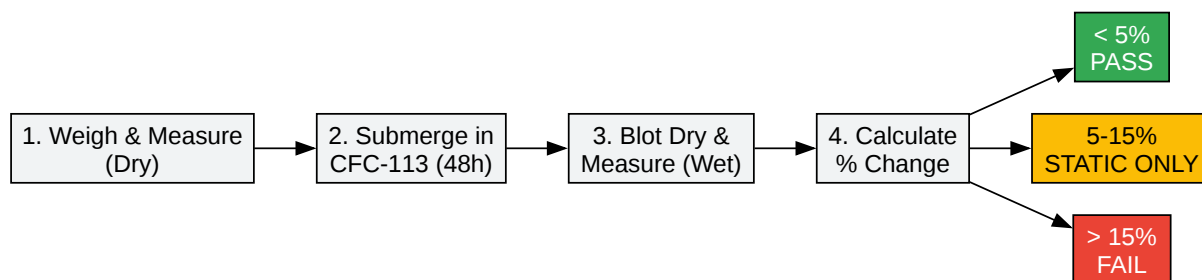
Workflow:

- Baseline: Measure the dry weight () and outer diameter () of the sample.
- Exposure: Fully submerge the sample in CFC-113 in the sealed vial.
- Incubation: Store at room temperature for 48 hours.
- Measurement (Wet): Remove sample, quickly blot dry (do not let it evaporate fully), and measure Weight () and Diameter ().
- Calculation:
$$\frac{\text{Weight}_{\text{wet}} - \text{Weight}_{\text{dry}}}{\text{Weight}_{\text{dry}}} \times 100\%$$

[2]

Pass/Fail Criteria:

- < 5% Change: Compatible for dynamic and static use.
- 5 - 15% Change: Compatible for static use only (flanges/gaskets).
- > 15% Change: Incompatible.



[Click to download full resolution via product page](#)

Caption: Standard Operating Procedure (SOP) for validating elastomer compatibility.

References

- Parker Hannifin. (2018). Parker O-Ring Handbook (ORD 5700). Section VII: Compatibility Tables for Gases, Fluids, and Solids.[3] [Link](#)
- Cole-Parmer. (n.d.). Chemical Compatibility Database: Trichlorotrifluoroethane.[1][Link](#)
- DuPont (Chemours). (n.d.). Technical Information: Chemical Resistance of Viton® and Kalrez® Perfluoroelastomers.[Link](#)
- Hansen, C. M. (2007). Hansen Solubility Parameters: A User's Handbook. CRC Press. (Cited for Solubility Theory mechanisms).
- Trelleborg Sealing Solutions. (2023). Chemical Compatibility Check: Freon 113.[4][5][Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. fag-ina.at \[fag-ina.at\]](#)
- [2. visserssales.com \[visserssales.com\]](#)
- [3. ckc.dk \[ckc.dk\]](#)
- [4. tedpella.com \[tedpella.com\]](#)
- [5. engproducts.com \[engproducts.com\]](#)
- To cite this document: BenchChem. [Technical Support Center: Trichlorotrifluoroethane (CFC-113) Compatibility Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12328519/docs#technical-support-center-trichlorotrifluoroethane-cfc-113-compatibility-guide\]](https://www.benchchem.com/product/b12328519/docs#technical-support-center-trichlorotrifluoroethane-cfc-113-compatibility-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check